An In-Depth Technical Guide to 1-Propynylmagnesium Bromide

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Compound of Interest

Compound Name:	*1-Propynylmagnesium bromide*
CAS No.:	*16466-97-0*
Cat. No.:	*B095795*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-propynylmagnesium bromide**, a crucial Grignard reagent in organic synthesis. This document details its chemical and physical properties, provides established experimental protocols for its preparation and use, and outlines essential safety and handling procedures. The information is presented to support its application in research, particularly in the development of novel therapeutic agents and functional materials.

Chemical and Physical Properties

1-Propynylmagnesium bromide ($CH_3C{\equiv}CMgBr$) is an organomagnesium compound that serves as a potent nucleophile and a strong base.[1] It is typically used as a solution in an ethereal solvent, most commonly tetrahydrofuran (THF). Due to its high reactivity, it is sensitive to moisture and air.[2][3]

Table 1: Physical and Chemical Properties of **1-Propynylmagnesium Bromide**

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Property	Value	Reference(s)
Molecular Formula	C_3H_3BrMg	[4][5][6][7][8]
Molecular Weight	143.26 g/mol	[5][6][9]
Appearance	Commercially available as a clear colorless to yellow to brown solution. May develop turbidity or precipitate.	[8]
Boiling Point	65-67 °C (as a 0.5 M solution in THF)	[5][7]
Density	0.941 g/mL at 25 °C (as a 0.5 M solution in THF)	[5][10]
Solubility	Soluble in ether solvents. Reacts violently with water.	[4][11]
Flash Point	-1 °C (as a 0.5 M solution in THF)	[5][12]
Stability	Moisture sensitive, air sensitive, and pyrophoric. May form explosive peroxides upon storage. Dry residue is explosive.	[2][4]

Synthesis and Reaction Mechanisms

1-Propynylmagnesium bromide is a valuable reagent for introducing the prop-1-yn-1-yl group into a molecule. Its synthesis and subsequent reactions are fundamental operations in synthetic organic chemistry.

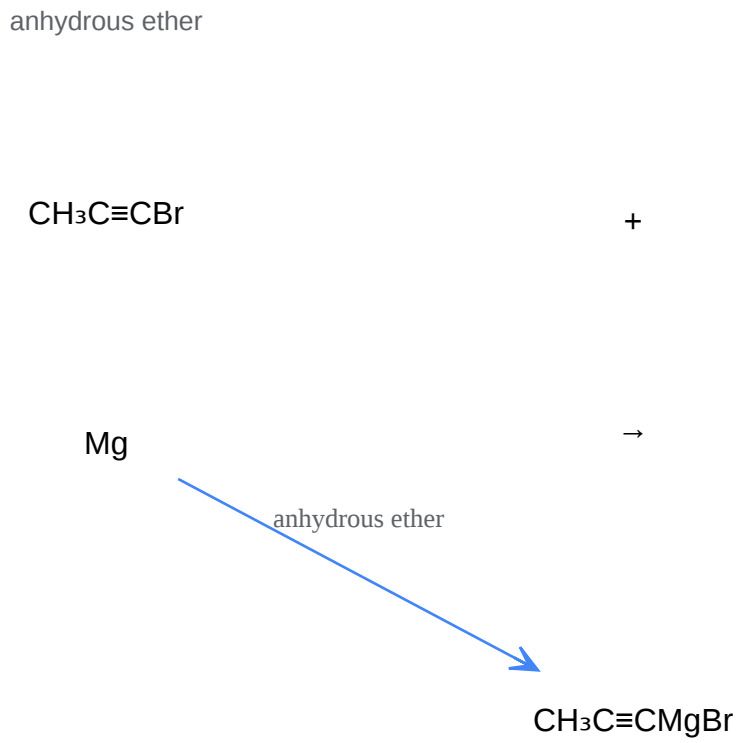
Synthesis of 1-Propynylmagnesium Bromide

The synthesis of **1-propynylmagnesium bromide** is achieved through the reaction of propyne with a suitable Grignard reagent, such as ethylmagnesium bromide, or via the isomerization of its less stable isomer, propargylmagnesium bromide. The direct reaction of 1-bromopropyne

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with magnesium is also a viable route, analogous to the general formation of Grignard reagents.

Reaction Scheme:



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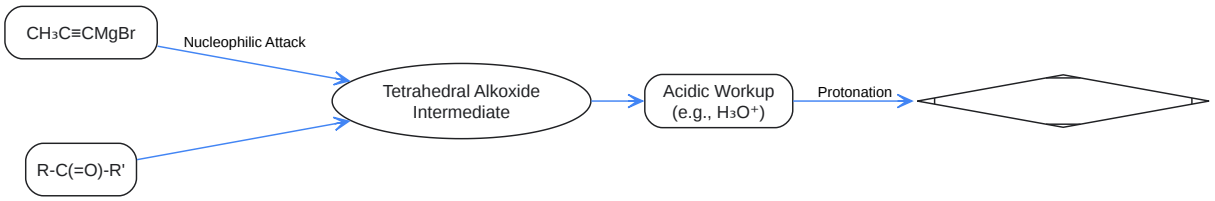
Caption: Synthesis of **1-Propynylmagnesium Bromide**.

General Reaction with Carbonyl Compounds

As a typical Grignard reagent, **1-propynylmagnesium bromide** readily reacts with electrophilic centers, most notably the carbonyl carbon of aldehydes, ketones, and esters. This reaction is a cornerstone for the formation of carbon-carbon bonds and the synthesis of propargyl alcohols.

The reaction proceeds via a nucleophilic attack of the carbanionic carbon of the Grignard reagent on the carbonyl carbon, forming a tetrahedral alkoxide intermediate. Subsequent acidic workup protonates the alkoxide to yield the corresponding alcohol.

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Caption: General reaction mechanism with a carbonyl compound.

Experimental Protocols

The following protocols are representative procedures for the synthesis and application of **1-propynylmagnesium bromide**. All manipulations should be performed under an inert atmosphere (e.g., nitrogen or argon) using anhydrous solvents and oven-dried glassware to prevent quenching of the Grignard reagent.

Protocol for the Synthesis of 1-Propynylmagnesium Bromide

This protocol describes the preparation of **1-propynylmagnesium bromide** from 1-bromopropyne and magnesium turnings.

Table 2: Materials and Reagents for Synthesis

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Material/Reagent	Quantity	Moles	Notes
Magnesium Turnings	2.43 g	0.10 mol	Activate with a crystal of iodine if necessary.
1-Bromopropyne	11.9 g	0.10 mol	Handle with care, lachrymator.
Anhydrous Diethyl Ether	100 mL	-	Ensure solvent is peroxide-free.
Iodine	1 crystal	-	Optional, for initiation.

Procedure:

- Apparatus Setup: Assemble a three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer. Flame-dry the apparatus under a stream of inert gas and allow it to cool to room temperature.
- Magnesium Activation: Place the magnesium turnings and a crystal of iodine in the flask.
- Initiation: Add a small portion (approx. 10 mL) of a solution of 1-bromopropyne in 50 mL of anhydrous diethyl ether to the magnesium turnings. If the reaction does not start spontaneously (indicated by the disappearance of the iodine color and gentle reflux), gently warm the flask.
- Addition: Once the reaction has initiated, add the remaining 1-bromopropyne solution dropwise from the dropping funnel at a rate that maintains a gentle reflux.
- Completion: After the addition is complete, reflux the mixture for an additional 30 minutes to ensure all the magnesium has reacted. The resulting grey-to-brown solution is the **1-propynylmagnesium bromide** reagent.

Protocol for the Reaction with a Ketone (e.g., Acetone)

This protocol details the reaction of the prepared **1-propynylmagnesium bromide** solution with acetone to form 2-methylbut-3-yn-2-ol.

Table 3: Materials and Reagents for Reaction

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Material/Reagent	Quantity	Moles	Notes
1-Propynylmagnesium Bromide Solution	~0.10 mol	0.10 mol	From the previous synthesis.
Acetone	5.81 g (7.35 mL)	0.10 mol	Anhydrous.
Anhydrous Diethyl Ether	50 mL	-	For dilution.
Saturated NH_4Cl Solution	100 mL	-	For quenching.
1 M HCl	As needed	-	For workup.

Procedure:

- Reaction Setup: Cool the prepared **1-propynylmagnesium bromide** solution to 0 °C in an ice bath.
- Addition of Ketone: Add a solution of acetone in 20 mL of anhydrous diethyl ether dropwise to the stirred Grignard reagent solution. Maintain the temperature at 0 °C during the addition.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 1 hour.
- Quenching: Cool the reaction mixture back to 0 °C and slowly add saturated aqueous ammonium chloride solution to quench the reaction.
- Workup: Transfer the mixture to a separatory funnel. If a precipitate is present, add 1 M HCl to dissolve it. Separate the organic layer, and extract the aqueous layer with diethyl ether (2 x 50 mL).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude product. The product can be further purified by distillation or chromatography.

Safety and Handling

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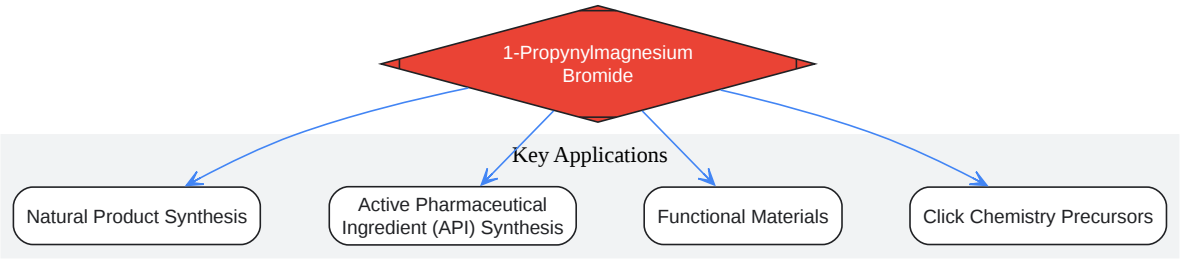
1-Propynylmagnesium bromide is a highly reactive and hazardous substance that requires careful handling.

- Flammability: The reagent and its solutions in ethereal solvents are highly flammable. Keep away from ignition sources.[1]
- Reactivity with Water: It reacts violently with water and other protic solvents, releasing flammable gases. All operations must be conducted under anhydrous conditions.[1][2]
- Corrosivity: Causes severe skin burns and eye damage.
- Health Hazards: May cause respiratory irritation. Limited evidence of a carcinogenic effect.[1][4]
- Storage: Store in a cool, dry, well-ventilated area under an inert atmosphere. It is light and air sensitive. The dry residue can be explosive.[1][2]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a flame-retardant lab coat. All manipulations should be carried out in a fume hood.[4]

Applications in Drug Development and Research

1-Propynylmagnesium bromide is a key building block in the synthesis of complex organic molecules. Its ability to introduce a propynyl group is particularly valuable in the construction of natural products and active pharmaceutical ingredients (APIs). The alkyne functionality can be further elaborated through various chemical transformations, such as click chemistry, reduction, or coupling reactions, making it a versatile intermediate in drug discovery and development. For instance, it has been used in the synthesis of hydroxy enynes, which are precursors to tetrahydronaphthalenes, and in the conversion of carbon dioxide to amides.[6]

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Caption: Key application areas of **1-Propynylmagnesium Bromide**.

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